

A Guide to Inter-laboratory Comparison of Alternariol Analysis

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Compound of Interest

Compound Name: Alternariol-d2

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This guide provides an objective comparison of analytical methods for the determination of alternariol (AOH), a mycotoxin produced by *Alternaria* fungi, based on data from inter-laboratory proficiency tests and collaborative studies. The information is intended for researchers, scientists, and drug development professionals involved in food safety and toxicology.

Quantitative Data Comparison

The performance of analytical methods for alternariol has been evaluated in several inter-laboratory studies. The following tables summarize the key performance indicators from a collaborative study involving 23 laboratories analyzing alternariol in tomato puree, and a proficiency test (PT) conducted by the German National Reference Laboratory for Mycotoxins and Plant Toxins (BfR) with 12 participating laboratories.

Table 1: Performance of an Isotope Dilution LC-MS/MS Method in a Collaborative Study

Analyte	Matrix	Average Recovery (%)	Repeatability (RSDr) (%)	Reproducibility (RSDR) (%)
Alternariol (AOH)	Tomato Puree	95	9.2	17

Data sourced from a collaborative study with 23 participating laboratories. The method is currently under evaluation by the European Committee for Standardization for adoption as a standard method.^{[1][2]}

Table 2: Summary of a Proficiency Test for Alternaria Toxins in Tomato Products

Proficiency Test Attribute	Details
Organizer	German National Reference Laboratory for Mycotoxins and Plant Toxins (BfR)
Year	2019
Number of Participants	12 (10 submitted results)
Matrices	Tomato juice, ketchup, and purée
Analytical Method Used	All participating laboratories used High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (HPLC-MS/MS). ^[3]
Performance Evaluation	Assessed using z-scores.
Overall Performance	Over 80% of the submitted sample/analyte combinations were assessed as being sufficiently precise (z-score

Experimental Protocols

The following are summaries of the experimental protocols used in the collaborative study and the proficiency test.

1. Isotope Dilution LC-MS/MS Method (Collaborative Study)

This method is based on isotope dilution quantification for the determination of five Alternaria toxins, including alternariol.

- Sample Preparation:

- Extraction: A homogenized test material (2g) is weighed into a centrifuge tube. An internal standard solution containing isotopically labeled alternariol is added. The sample is then extracted with a solvent mixture of methanol/water/acetic acid.
- Clean-up: The extract undergoes a clean-up step using solid-phase extraction (SPE).
- LC-MS/MS Analysis:
 - Chromatography: The separation is performed using a liquid chromatograph.
 - Mass Spectrometry: Detection is carried out with a tandem mass spectrometer. The instrument is operated in multiple reaction monitoring (MRM) mode. Ionization is typically achieved using a negative electrospray ionization (ESI) source.[\[1\]](#)

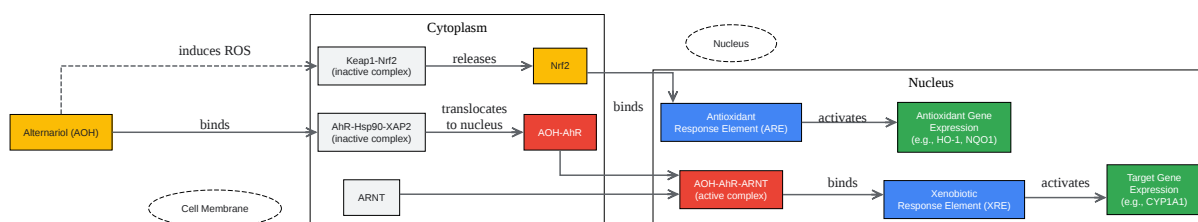
2. General Protocol for the BfR Proficiency Test

While the analytical methods could be chosen freely by the participants, all used HPLC-MS/MS. The following outlines the general steps provided to the participants.

- Sample Handling: Participants received samples of tomato purée, ketchup, and juice, along with a control standard.
- Analysis: The content and concentration of alternariol and other *Alternaria* toxins were to be determined in all samples.
- Methodology: All ten laboratories that submitted results used HPLC-MS/MS for detection.

Signaling Pathway

Alternariol is known to exert its biological effects through various molecular pathways. One of the key pathways affected by alternariol is the Aryl Hydrocarbon Receptor (AhR) and Nrf2-ARE signaling pathway, which is involved in cellular stress response and detoxification.



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Caption: Alternariol-mediated activation of the AhR and Nrf2-ARE signaling pathways.

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References

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